

Refametinib storage stability light protection

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Compound Focus: Refametinib

CAS No.: 923032-37-5

Cat. No.: S548793

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Stability and Storage Conditions

The table below summarizes the key stability data and storage conditions for **Refametinib** from the available literature.

Formulation	Storage Condition	Stability Duration	Key Findings & Evidence
Drinking Water Solution [1]	Protected from UV/visible light	7 days (tested period)	No significant degradation observed when protected [1].
Powder [2] [3]	-20°C	3 years [2] [3]	Recommended for long-term storage [2] [3].
Powder [2] [3]	4°C	2 years [2] [3]	Recommended for medium-term storage [2] [3].
Solution (e.g., in DMSO) [2] [3]	-80°C	6 months [2] to 2 years [3]	Stock solution stability [2] [3].
Solution (e.g., in DMSO) [2] [3]	-20°C	1 month [2] [3]	Short-term storage of stock solutions [2] [3].

Frequently Asked Questions

1. Why is light protection critical for Refametinib in aqueous solution? A 2020 study specifically testing a drinking water formulation of **Refametinib** found that **no significant degradation occurred after 7 days when the drinking bottles were protected from UV/visible light**. This implies that exposure to light is a key factor causing the drug's instability in solution, making protection a necessary step [1] [4].

2. What is the evidence for storing Refametinib powder at -20°C? Multiple supplier data sheets consistently recommend storing **Refametinib** powder at **-20°C for long-term stability (up to 3 years)** or at **4°C for 2 years** [2] [3]. These conditions are standard for ensuring the chemical integrity of many research compounds.

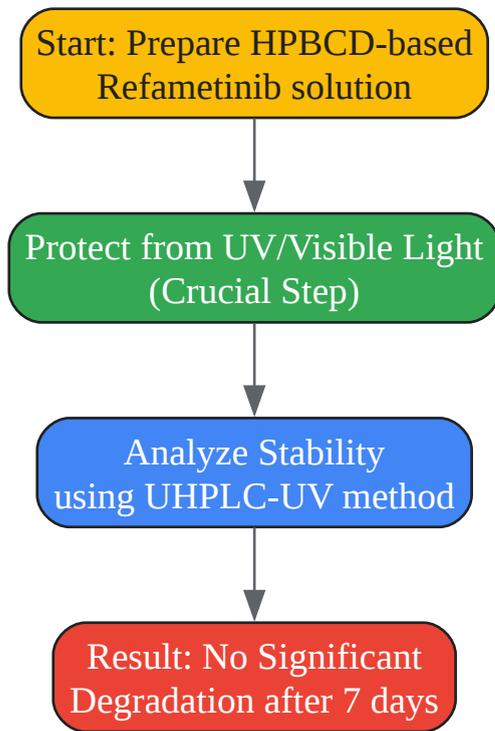
3. How long can I store Refametinib stock solutions? Supplier data indicates that stock solutions (e.g., in DMSO) are best stored at **-80°C for up to 6 months or at -20°C for 1 month** [2] [3]. Always use newly opened DMSO for preparing stock solutions, as it is hygroscopic and can absorb water, which may affect stability [3].

Experimental Protocol: Stability in Drinking Water Formulation

For researchers needing to administer **Refametinib** via drinking water, the following method has been experimentally validated [1].

- **Formulation:** **Refametinib** was formulated in a **2-hydroxypropyl-beta-cyclodextrin (HPBCD)**-based drinking water preparation to enhance solubility [1].
- **Stability Monitoring:** A selective **UHPLC-UV method** was developed and used to assess the in-use stability of the formulation over 7 days [1].
- **Critical Control Measure:** All drinking water bottles containing the formulation were **wrapped in aluminum foil or otherwise protected from UV and visible light sources** [1].
- **Outcome:** Under these protected conditions, the preparation maintained its stability throughout the 7-day administration period with no significant degradation [1].

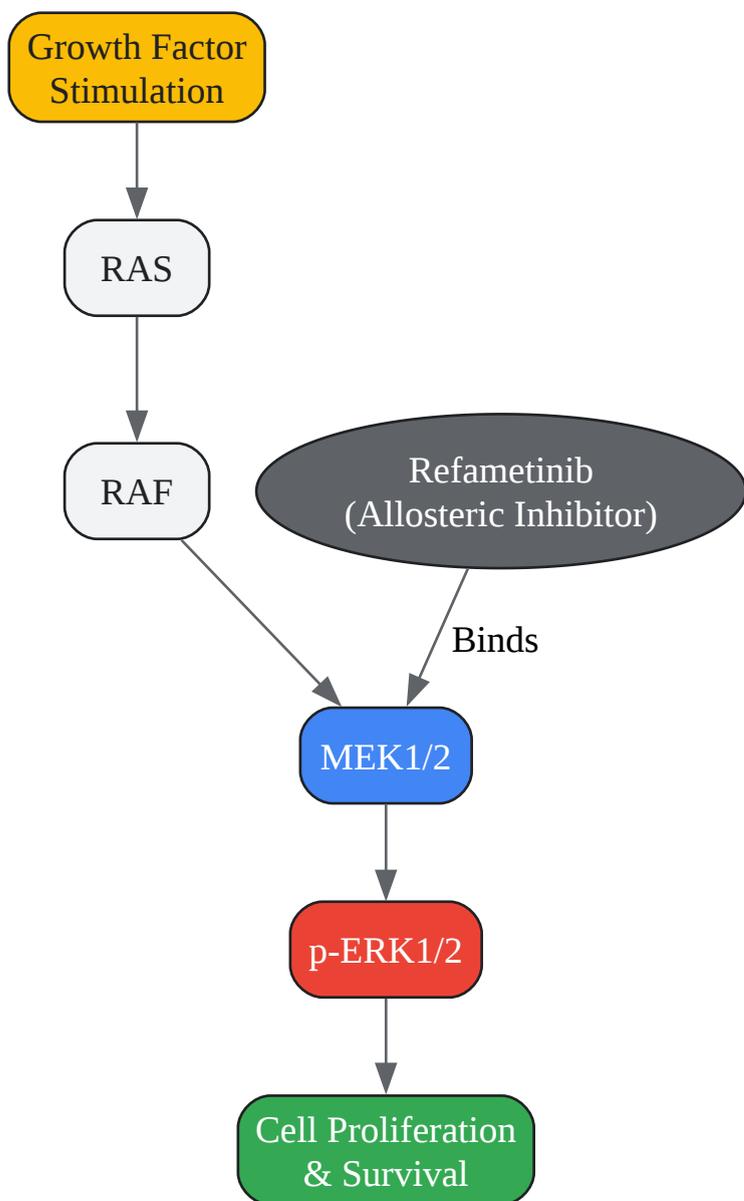
The workflow for this protocol can be summarized as follows, highlighting the critical step of light protection:



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Molecular Signaling Pathway

To provide context for your researchers, **Refametinib** (RDEA119/BAY 86-9766) is a potent, selective, allosteric inhibitor of MEK1 and MEK2 kinases, which are part of the RAS-RAF-MEK-ERK (MAPK) pathway [1] [5]. This pathway is upregulated in many cancers and is a key target for drug development. The diagram below illustrates its mechanism of action.



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